

A Comparative Analysis of Lead Arsenate and Calcium Arsenate Insecticides

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Lead arsenite

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This guide provides a comprehensive comparison of lead arsenate and calcium arsenate, two historically significant inorganic insecticides. The following sections detail their chemical properties, insecticidal efficacy, toxicological profiles, and the experimental methods used for their evaluation.

Historical Context

Lead arsenate and calcium arsenate were among the most widely used insecticides in the early to mid-20th century, predating the era of synthetic organic pesticides like DDT.^{[1][2]} Lead arsenate, first introduced in 1892 to combat the gypsy moth, became the primary insecticide for controlling the codling moth in apple orchards.^{[3][4]} Its popularity stemmed from its high efficacy and low phytotoxicity (damage to plants).^{[2][5]} Calcium arsenate was also heavily used, particularly in the southern United States, to control the boll weevil in cotton crops and was also applied to various vegetable crops.^{[6][7]} The use of both insecticides declined significantly with the advent of DDT and other synthetic pesticides in the 1940s and were eventually banned due to their high toxicity and environmental persistence.^{[5][7]}

Chemical and Physical Properties

Lead arsenate and calcium arsenate are both inorganic arsenic compounds. Their distinct chemical and physical properties influenced their application and environmental fate.

Property	Lead Arsenate (Acid Lead Arsenate)	Calcium Arsenate
Chemical Formula	<chem>PbHAsO4</chem>	<chem>Ca3(AsO4)2</chem>
Molar Mass	347.1 g/mol	398.072 g/mol
Appearance	White powder	Colorless to white amorphous powder
Odor	Odorless	Odorless
Solubility in Water	Insoluble	Slightly soluble (0.013 g/100 mL at 25°C)[1]
Stability	Stable to light, air, and water	Decomposes on heating

Insecticidal Efficacy: A Comparative Overview

While both were effective stomach poisons for chewing insects, lead arsenate was generally considered the more effective and reliable insecticide.[8] Its lower solubility and greater adherence to foliage provided a more persistent toxic residue.[3]

Target Pests:

- Lead Arsenate: Primarily used against the codling moth in apple and other fruit orchards.[2] [5] It was also effective against other chewing insects on fruit trees.[9]
- Calcium Arsenate: The insecticide of choice for controlling the boll weevil in cotton fields.[6] [7] It was also used against various pests on vegetable crops.[9]

Efficacy Data: Direct, quantitative comparative studies from the early 20th century are scarce in readily available literature. However, historical reports consistently favor lead arsenate for its superior performance and lower risk of crop injury. For instance, in one experiment, cotton plots dusted with calcium arsenate yielded 164 pounds more seed cotton per acre than undusted plots, while other insecticides of the era showed higher yields.[10] This suggests that while effective, other options were sometimes more so. The higher solubility of calcium arsenate could lead to it being washed off more easily and also increased its potential for phytotoxicity. [1][9]

Toxicological Profile

Both lead arsenate and calcium arsenate are highly toxic to mammals and are classified as carcinogens.[\[1\]](#)[\[10\]](#) The primary route of exposure for insecticidal action was ingestion, acting as stomach poisons.[\[6\]](#)

Acute Toxicity Data (Oral LD₅₀):

Species	Lead Arsenate (mg/kg)	Calcium Arsenate (mg/kg)
Rat	1050	20 - 298 [1] [2]
Dog	-	38 [1]
Rabbit	-	50 [1]
Mouse	-	74 - 794 [1] [2]

Note: A lower LD₅₀ value indicates higher toxicity.

From the available data, calcium arsenate demonstrates significantly higher acute oral toxicity in mammals than lead arsenate, a fact attributed to its greater water solubility.[\[1\]](#)[\[10\]](#)

Toxicity to Non-Target Organisms:

- Birds: Both compounds are toxic to birds upon ingestion. Lead poisoning in birds can lead to weakness, anorexia, and neurological damage.[\[9\]](#)[\[11\]](#)
- Aquatic Life: Due to their low solubility, the immediate risk to aquatic life from lead arsenate was likely lower than that of the more soluble calcium arsenate. However, runoff from treated orchards could lead to long-term contamination of water bodies.

Phytotoxicity: Lead arsenate was known for its relatively low phytotoxicity, which made it suitable for use on sensitive fruit trees like apples.[\[2\]](#)[\[5\]](#) Calcium arsenate, being more soluble, had a higher potential to cause foliage burn and other forms of plant injury, limiting its use to more tolerant crops like cotton and potatoes.[\[4\]](#)[\[9\]](#)

Environmental Persistence and Fate

Both insecticides are highly persistent in the environment, particularly in soil.[4][12]

- Lead Arsenate: The lead and arsenic components bind tightly to soil particles, especially in the topsoil of former orchards.[4][13] This has resulted in long-term contamination of these lands, with residues persisting for decades.[4] The lead component is relatively immobile, while arsenic has a slightly higher potential for leaching.[4]
- Calcium Arsenate: Being more water-soluble, calcium arsenate had a greater potential for leaching and moving into the groundwater compared to lead arsenate.[1] However, it is also environmentally persistent.[3]

Experimental Protocols

The evaluation of insecticides in the early 20th century relied on both laboratory and field-based methodologies.

1. Laboratory Bioassays (Stomach Poison Evaluation):

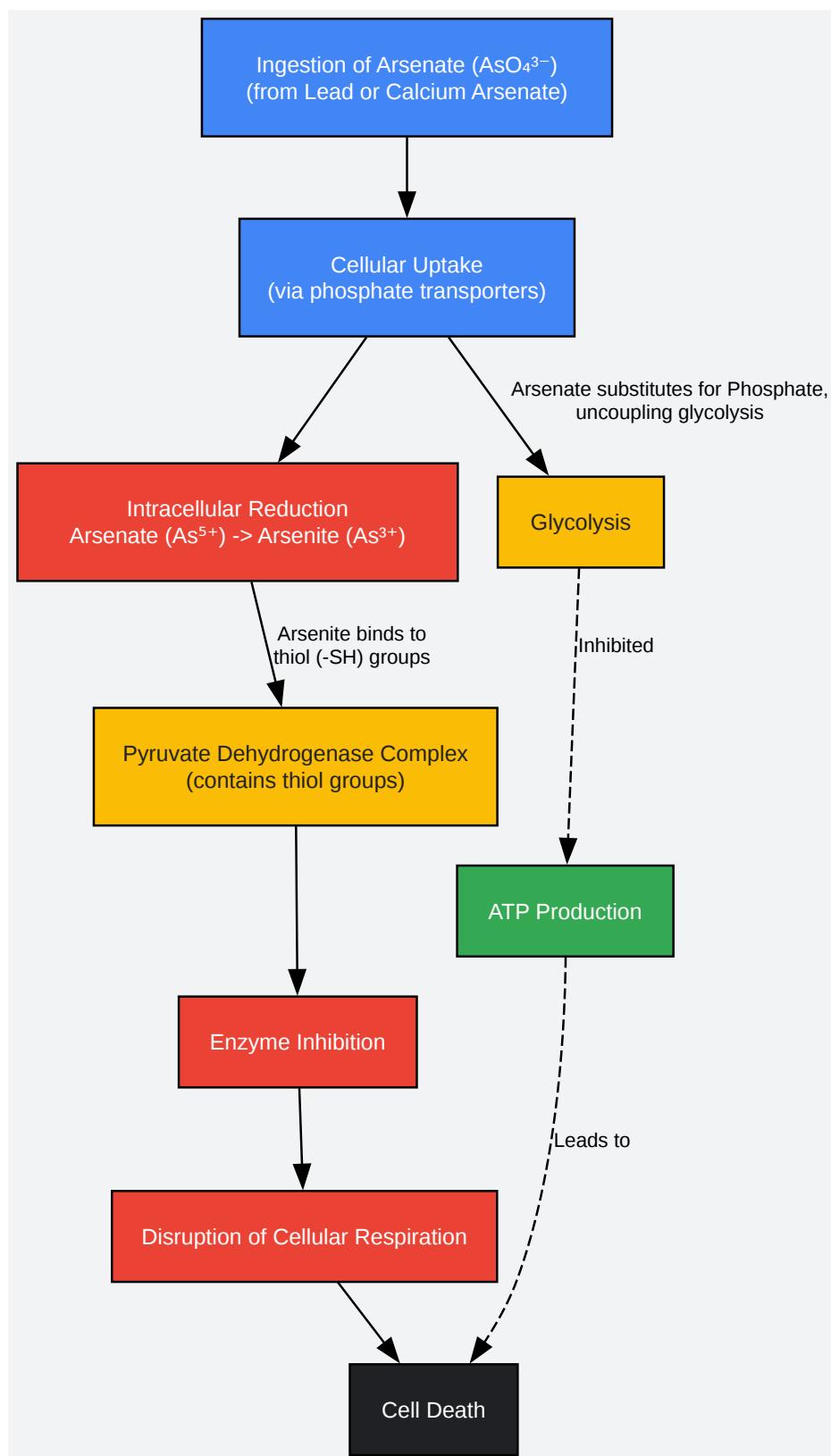
- Objective: To determine the lethal dose of the insecticide when ingested by a target insect.
- Methodology:
 - Preparation of Treated Foliage: A precise concentration of the insecticide (e.g., lead arsenate or calcium arsenate) was suspended in water. Leaves of the host plant (e.g., apple leaves for codling moth larvae) were dipped into the suspension and allowed to dry.
 - Insect Exposure: A known number of target insects (e.g., late-instar larvae) were placed in a container (such as a petri dish or glass jar) with the treated leaves. A control group was provided with untreated leaves.
 - Observation: The insects were observed over a set period (e.g., 24, 48, 72 hours).
 - Data Collection: Mortality in both the treated and control groups was recorded at regular intervals.
 - Analysis: The percentage of mortality was calculated, often corrected for any deaths in the control group using Abbott's formula. This data could be used to determine the median lethal dose (LD_{50}).

2. Field Trials:

- Objective: To evaluate the effectiveness of the insecticide under real-world agricultural conditions.
- Methodology:
 - Plot Selection: A section of an orchard or field with a known pest infestation was divided into multiple plots.
 - Treatment Application: Different plots were treated with various insecticide formulations or concentrations. This would include plots for lead arsenate, calcium arsenate, and an untreated control plot. Application was typically done using hand-operated or machine-driven dusters or sprayers.[\[1\]](#)
 - Pest Population Monitoring: The pest population density was assessed before and after the insecticide application. This could involve methods like counting the number of infested fruits or plants, or using insect traps.
 - Yield and Damage Assessment: At the end of the growing season, the crop yield and the level of pest-related damage were measured for each plot.
 - Data Analysis: The data from the different plots were compared to determine the relative effectiveness of the insecticides in reducing pest populations and increasing crop yield.

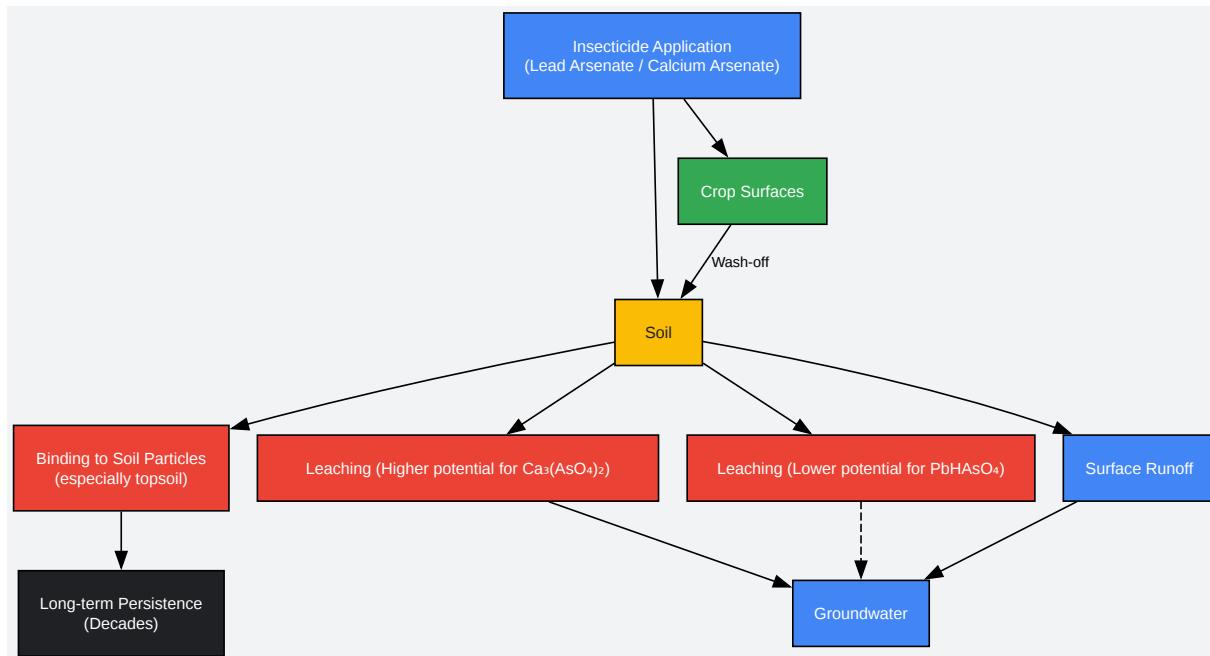
Visualizations

Insecticidal Mode of Action of Arsenicals

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Caption: Biochemical pathway of arsenic toxicity in insects.

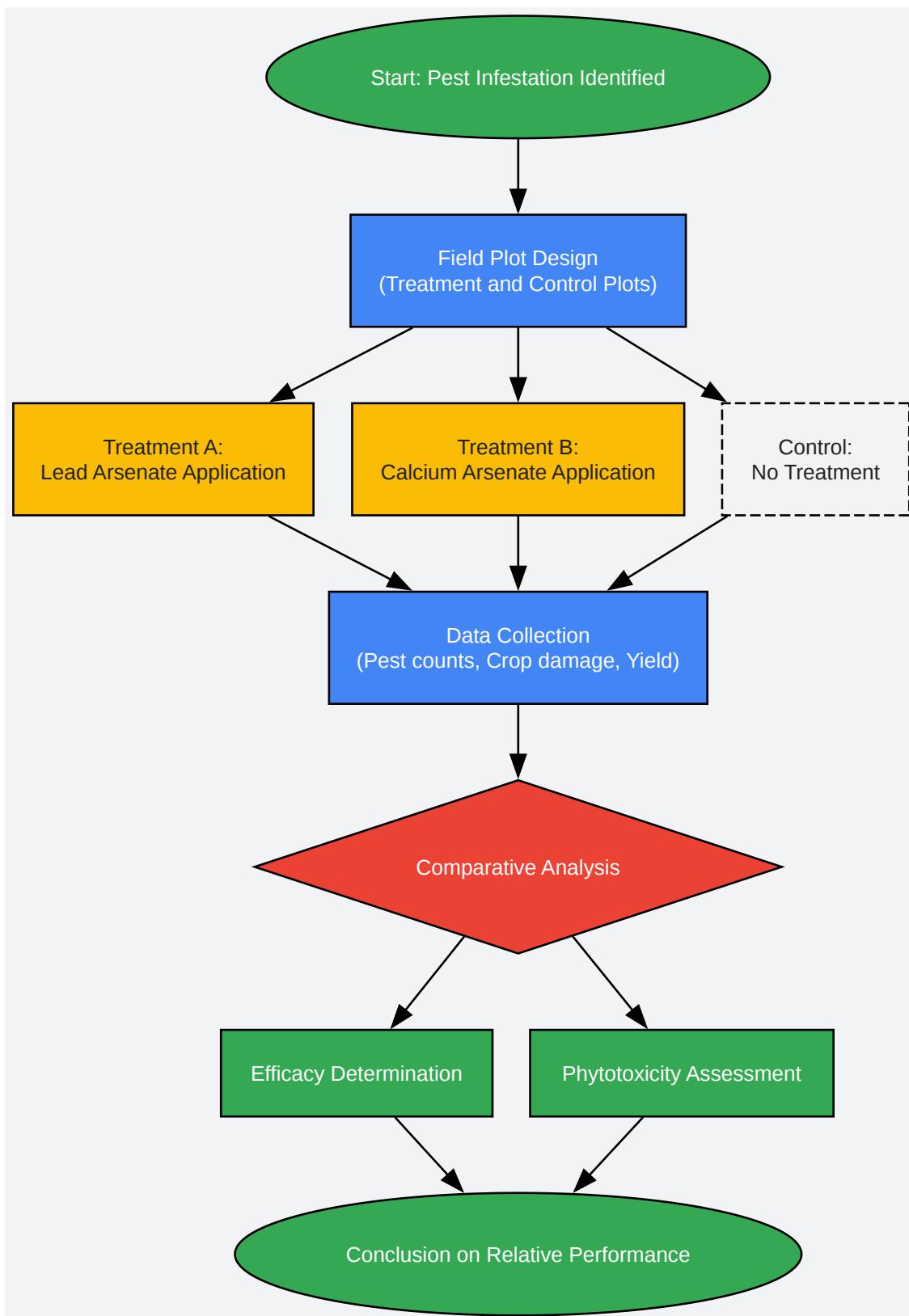
Environmental Fate of Arsenical Insecticides



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Caption: Environmental fate of lead and calcium arsenate.

Comparative Experimental Workflow

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Caption: Workflow for comparing insecticide efficacy.

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- To cite this document: BenchChem. [A Comparative Analysis of Lead Arsenate and Calcium Arsenate Insecticides]. BenchChem, [2025]. [Online PDF]. Available at: <https://www.benchchem.com/product/b156253#comparative-study-of-lead-arsenite-and-calcium-arsenate-insecticides>

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